

Application Note: Forensic Identification of 3-Ethylphenyl Etaqualone

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Compound of Interest

Compound Name: 3-Ethylphenyl etaqualone

CAS No.: 1556901-10-0

Cat. No.: B604976

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Abstract: This document provides a comprehensive guide for the forensic identification of 3-(3-ethylphenyl)-2-methylquinazolin-4(3H)-one, a positional isomer of the designer drug etaqualone. As novel psychoactive substances (NPS) proliferate, the ability to unambiguously distinguish between structurally similar isomers is paramount for forensic, clinical, and research laboratories. This guide details validated protocols using Gas Chromatography-Mass Spectrometry (GC-MS), Fourier-Transform Infrared Spectroscopy (FTIR), and Nuclear Magnetic Resonance (NMR) Spectroscopy. The methodologies are presented with an emphasis on the underlying scientific principles to ensure robust and defensible results.

Introduction and Forensic Context

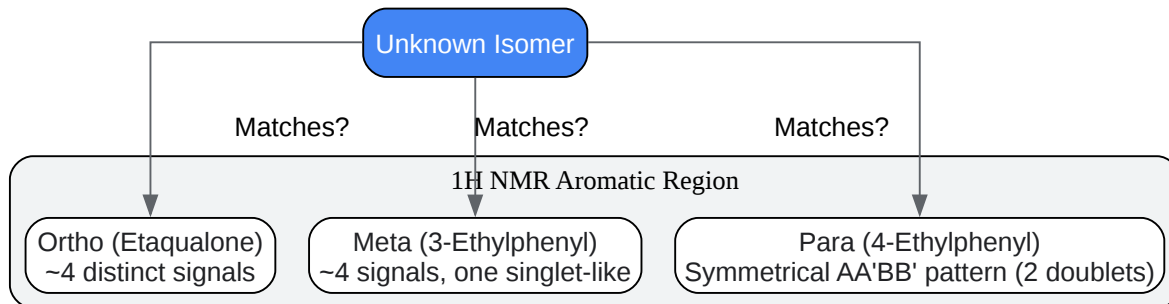
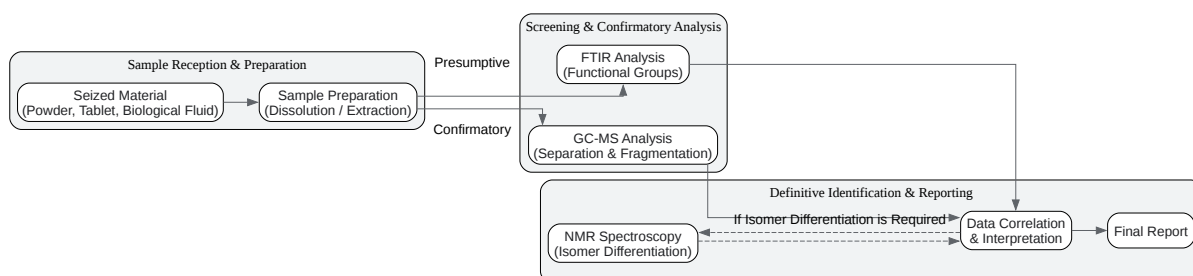
Etaqualone (3-(2-ethylphenyl)-2-methyl-quinazolin-4-one) is a quinazolinone derivative and an analogue of the sedative-hypnotic drug methaqualone.^[1] It has emerged as a "research chemical" sold online, leading to its encounter in forensic casework.^[1] A significant analytical challenge arises from the existence of its positional isomers, including **3-Ethylphenyl etaqualone** (3-(3-ethylphenyl)-2-methylquinazolin-4(3H)-one) and 4-Ethylphenyl etaqualone (3-(4-ethylphenyl)-2-methylquinazolin-4(3H)-one).^[1] These isomers share the same molecular

weight and exhibit similar chemical properties, necessitating a multi-technique approach for definitive identification.

The core principle of forensic drug identification relies on the accumulation of corroborating data from multiple, orthogonal analytical techniques. This ensures that an identification is not reliant on a single data point, thereby enhancing the trustworthiness and scientific validity of the conclusion. This application note outlines a workflow that establishes a self-validating system for the identification of **3-Ethylphenyl etaqualone**.

Analytical Workflow: A Multi-Pronged Approach

The unambiguous identification of **3-Ethylphenyl etaqualone**, and its differentiation from isomers, requires a structured analytical workflow. A presumptive analysis using techniques like FTIR is followed by confirmatory analysis using a hyphenated technique such as GC-MS. For absolute structural elucidation, especially in cases of first encounter or for legal challenges, NMR spectroscopy remains the gold standard.



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Sources

- [1. forendex.southernforensic.org \[forendex.southernforensic.org\]](https://forendex.southernforensic.org)
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